

# An In-depth Technical Guide to Ethyl 3,3,3-trifluoropropanoate

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## Compound of Interest

Compound Name: *Ethyl 3,3,3-trifluoropropanoate*

Cat. No.: *B1273106*

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For Researchers, Scientists, and Drug Development Professionals

**Ethyl 3,3,3-trifluoropropanoate** is a crucial fluorinated building block in modern organic synthesis. Its trifluoromethyl group imparts unique properties to molecules, making it a valuable intermediate in the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, and applications.

## Chemical Identification and Properties

**Ethyl 3,3,3-trifluoropropanoate** is a colorless to light-yellow liquid.<sup>[2]</sup> Its fundamental identifiers and physicochemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	352-23-8	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>5</sub> H <sub>7</sub> F <sub>3</sub> O <sub>2</sub>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	156.10 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
SMILES	CCOC(=O)CC(F)(F)F	<a href="#">[5]</a>
InChI Key	FMDMKDPUFQNVSH-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	106 °C at 760 mmHg	<a href="#">[6]</a>
50 °C at 12 mmHg	<a href="#">[5]</a>	
Density	1.191 g/cm <sup>3</sup>	<a href="#">[7]</a>
Physical Form	Liquid	<a href="#">[3]</a>
Purity	Typically ≥98%	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Conditions	Sealed in a dry environment at 2-8°C	<a href="#">[3]</a> <a href="#">[8]</a>

## Chemical Structure

Caption: Chemical structure of **Ethyl 3,3,3-trifluoropropanoate**.

## Experimental Protocol: Synthesis

A representative synthetic procedure for **Ethyl 3,3,3-trifluoropropanoate** is detailed below. This process involves the purification of a crude product via distillation to yield the final compound as a colorless oil.[\[6\]](#)

Materials:

- Crude **Ethyl 3,3,3-trifluoropropanoate**

Equipment:

- Distillation apparatus
- Round-bottom flask
- Heating mantle
- Condenser
- Receiving flask

Procedure:

- The crude product is transferred to a round-bottom flask.
- The solvent is removed by concentration under reduced pressure.
- The resulting crude product is purified by distillation at 760 mmHg.
- The fraction boiling at 106°C is collected as pure **Ethyl 3,3,3-trifluoropropanoate**.<sup>[6]</sup>

Characterization Data:

- IR (pure): 2989, 1747, 1384, 1360, 1267, 1216, 1110, 1026, 929, 836, 755, 653  $\text{cm}^{-1}$ <sup>[6]</sup>
- $^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ):  $\delta$  4.24 (q,  $J = 7.2$  Hz, 2H), 3.17 (q,  $J = 10.1$  Hz, 2H), 1.30 (t,  $J = 7.2$  Hz, 3H)<sup>[6]</sup>
- $^{13}\text{C}$  NMR (100 MHz,  $\text{CDCl}_3$ ):  $\delta$  164.1 (q,  $J_{\text{CF}} = 4.1$  Hz, 1C), 123.4 (q,  $J_{\text{CF}} = 274.5$  Hz, 1C), 61.7 (1C), 39.5 (q,  $J_{\text{CF}} = 30.8$  Hz, 1C), 13.8 (1C)<sup>[6]</sup>

## Synthesis Workflow



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Caption: General workflow for the purification of **Ethyl 3,3,3-trifluoropropanoate**.

## Applications in Drug Development

The incorporation of a trifluoromethyl (-CF<sub>3</sub>) group into organic molecules is a key strategy in modern drug design.<sup>[1]</sup> This is due to the group's ability to favorably alter a compound's pharmacokinetic and pharmacodynamic properties, such as:

- Lipophilicity: Affects how a drug interacts with biological membranes.
- Solubility: Influences drug absorption and distribution.
- Metabolic Stability: Can block metabolic pathways, increasing the drug's half-life.
- Molecular Conformation: Can impact binding affinity to target proteins.
- pKa: Affects the ionization state of a molecule at physiological pH.<sup>[1]</sup>

**Ethyl 3,3,3-trifluoropropanoate** serves as a vital precursor for introducing the trifluoromethyl group into more complex molecules, making it an important intermediate in the synthesis of new chemical entities (NCEs) for therapeutic use.<sup>[1]</sup>

## Safety Information

It is important to handle **Ethyl 3,3,3-trifluoropropanoate** with appropriate safety precautions.

Hazard Information	Details	Reference(s)
Signal Word	Danger	<a href="#">[2]</a> <a href="#">[3]</a>
Hazard Statements	H225: Highly flammable liquid and vapor.	<a href="#">[2]</a> <a href="#">[3]</a>
H315: Causes skin irritation.	<a href="#">[2]</a> <a href="#">[3]</a>	
H319: Causes serious eye irritation.	<a href="#">[2]</a> <a href="#">[3]</a>	
H335: May cause respiratory irritation.	<a href="#">[2]</a> <a href="#">[3]</a>	
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.	<a href="#">[2]</a> <a href="#">[3]</a>
P233: Keep container tightly closed.	<a href="#">[2]</a> <a href="#">[3]</a>	
P280: Wear protective gloves/protective clothing/eye protection/face protection.	<a href="#">[2]</a> <a href="#">[3]</a>	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[2]</a> <a href="#">[3]</a>	

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